

An In-depth Technical Guide on the Physical Properties of 1,2-Dipiperidinoethane

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Compound of Interest

Compound Name: 1,2-Dipiperidinoethane

Cat. No.: B1217083

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This guide provides a comprehensive overview of the key physical properties of **1,2-Dipiperidinoethane**, with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data in a structured format and outlining generalized experimental protocols for these determinations.

Core Physical Properties

1,2-Dipiperidinoethane, also known by other names such as 1,1'-(1,2-Ethanediy)l)bis(piperidine), is a chemical compound with the molecular formula $C_{12}H_{24}N_2$. It presents as a clear, colorless to yellow liquid.

Quantitative Data Summary

The experimentally determined physical properties of **1,2-Dipiperidinoethane** are summarized in the table below for ease of reference and comparison.

Physical Property	Value
Melting Point	-1 to -0.5 °C[1][2][3]
Boiling Point	265 °C[1][2][4]

Experimental Protocols

While specific experimental details for the determination of the melting and boiling points of **1,2-Dipiperidinoethane** are not extensively published, standardized methodologies are routinely employed for such characterizations. The following sections describe typical protocols.

3.1. Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

A common and reliable method for determining the melting point is the capillary method using a melting point apparatus.

- **Sample Preparation:** A small amount of the solidified **1,2-Dipiperidinoethane** is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor. The apparatus allows for controlled heating of the sample.
- **Measurement:**
 - The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
 - The melting point is reported as this range.

3.2. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

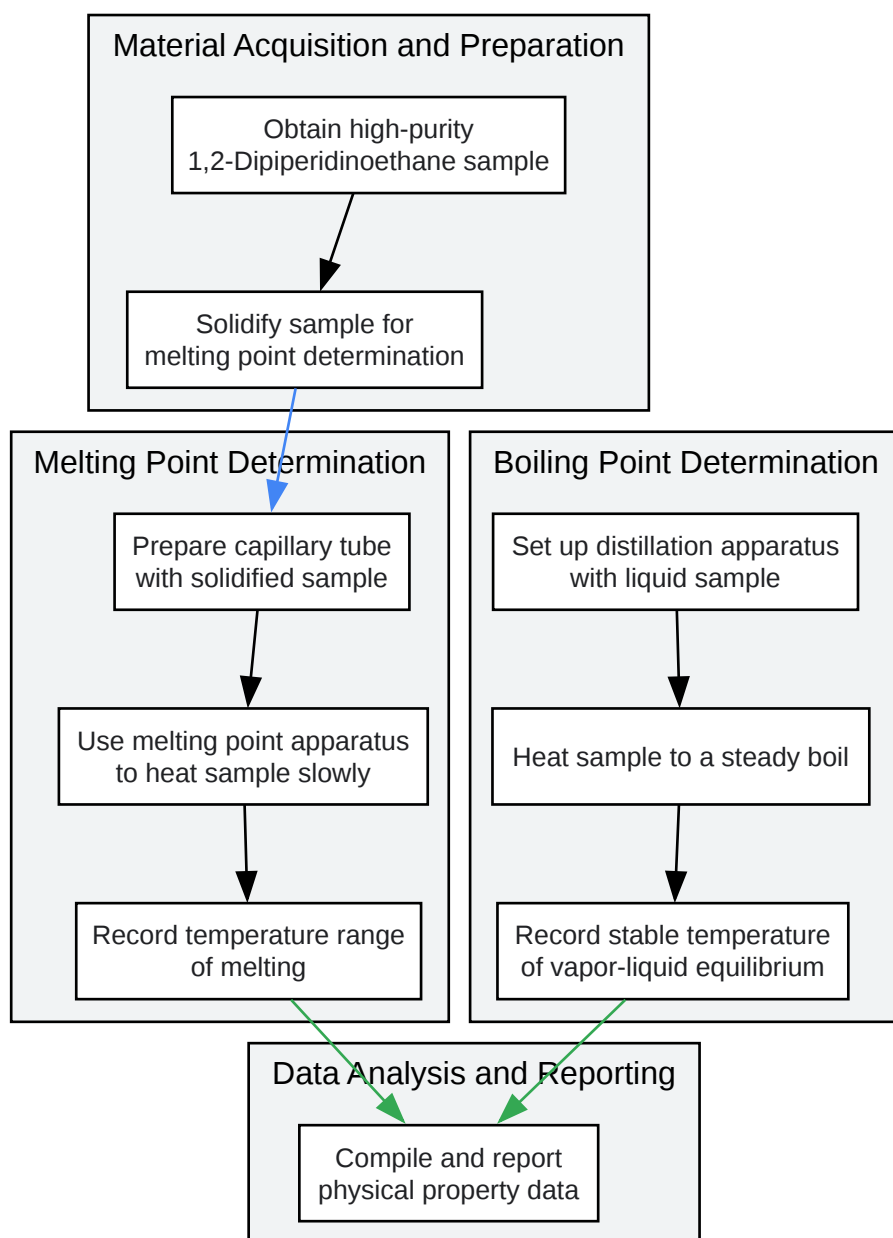
Methodology: Distillation Method

The boiling point is typically determined by distillation at atmospheric pressure.

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - A sample of **1,2-Dipiperidinoethane** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
 - The apparatus is heated, and the liquid is brought to a boil.
 - The vapor rises, condenses in the condenser, and the distillate is collected in the receiving flask.
 - The temperature is monitored throughout the distillation process. The boiling point is the constant temperature recorded on the thermometer when the liquid and vapor are in equilibrium, and a steady stream of distillate is being collected.

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the melting and boiling points of a chemical compound like **1,2-Dipiperidinoethane**.



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Workflow for Physical Property Determination

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